

Synthesis of Homarine Hydrochloride: An Application Note and Laboratory Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Homarine hydrochloride*

CAS No.: 3697-38-9

Cat. No.: B1590651

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Abstract

Homarine (N-methylpicolinic acid) is a naturally occurring quaternary ammonium compound found in a variety of marine organisms, where it primarily functions as an osmolyte.[1] Its unique chemical structure and biological role have made it a compound of interest in various fields of research. This document provides a comprehensive guide to the laboratory synthesis of **Homarine hydrochloride**. The protocol details a two-step synthetic pathway commencing with the N-methylation of picolinic acid to yield homarine, followed by its conversion to the hydrochloride salt. This guide is intended to furnish researchers with a robust and reproducible method for obtaining **Homarine hydrochloride** for laboratory use, supported by detailed procedural explanations, safety precautions, and characterization data.

Introduction

Homarine, chemically known as 1-methylpyridin-1-ium-2-carboxylate, is a zwitterionic compound that plays a crucial role in the physiological processes of many marine invertebrates.[1] Beyond its function in osmoregulation, homarine has been investigated for its

potential as a methyl group donor in biochemical pathways.[2] The availability of pure **Homarine hydrochloride** is essential for detailed studies into its biological activities and potential therapeutic applications.

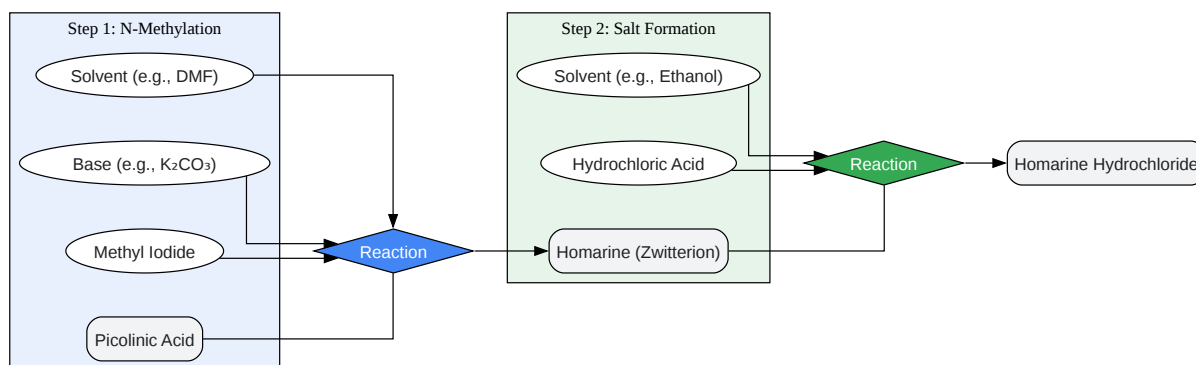
This application note outlines a straightforward and efficient laboratory-scale synthesis of **Homarine hydrochloride**. The synthetic strategy is based on the N-methylation of commercially available picolinic acid, a well-established transformation in heterocyclic chemistry. The resulting homarine, a betaine, is then converted to its hydrochloride salt to improve its stability and handling properties. The causality behind each experimental step is explained to provide a deeper understanding of the reaction mechanism and to ensure the self-validating nature of the protocol.

Chemical and Physical Data

Property	Value	Source
Homarine		
Molecular Formula	C ₇ H ₇ NO ₂	[3]
Molar Mass	137.14 g/mol	[3]
Appearance	White crystalline solid	
Homarine Hydrochloride		
Molecular Formula	C ₇ H ₈ ClNO ₂	
Molar Mass	173.60 g/mol	
Appearance	White to off-white powder	
Melting Point	170-175°C	[4]

Synthesis Workflow

The synthesis of **Homarine hydrochloride** is accomplished in two main stages: N-methylation of picolinic acid to form homarine, followed by the conversion to its hydrochloride salt.



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Sources

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- To cite this document: BenchChem. [Synthesis of Homarine Hydrochloride: An Application Note and Laboratory Protocol]. BenchChem, [2026]. [Online PDF]. Available at:

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